

Rubidium Permanganate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Rubidium permanganate*

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This guide provides a detailed examination of the chemical and physical properties of **rubidium permanganate**, with a focus on its molar mass and chemical formula. The information is presented to support advanced research and development applications.

Chemical Identity and Formula

Rubidium permanganate is an inorganic compound composed of the rubidium cation (Rb^+) and the permanganate anion (MnO_4^-). The electrostatic attraction between these two ions forms the basis of its chemical structure.

The chemical formula for **rubidium permanganate** is $RbMnO_4$.^{[1][2]} This formula indicates that for every one ion of rubidium, there is one ion of manganese and four ions of oxygen.

Molar Mass

The molar mass of a compound is a fundamental physical property, representing the mass of one mole of that substance. It is calculated by summing the atomic masses of all constituent atoms in its chemical formula.

The molar mass of **rubidium permanganate** is approximately 204.404 g/mol .^{[1][3]}

Calculation of Molar Mass

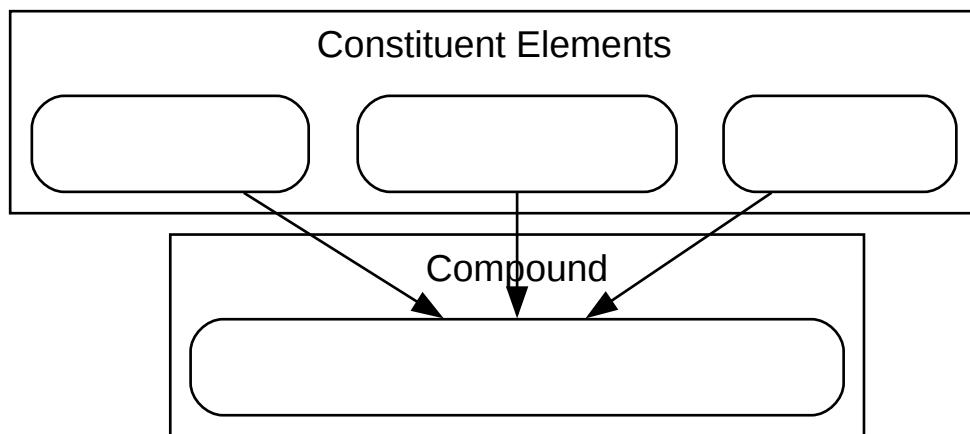
The molar mass of **rubidium permanganate** can be precisely calculated using the atomic masses of its constituent elements: Rubidium (Rb), Manganese (Mn), and Oxygen (O).

Element	Symbol	Atomic Mass (g/mol)	Quantity	Total Mass (g/mol)
Rubidium	Rb	85.4678[4][5]	1	85.4678
Manganese	Mn	54.9380[6][7]	1	54.9380
Oxygen	O	15.9994[8]	4	63.9976
Total	RbMnO ₄	204.4034		

The calculated molar mass of 204.4034 g/mol is consistent with the experimentally determined and reported values.[1][3]

Logical Relationship of Components

The following diagram illustrates the relationship between the constituent elements and the final compound, **rubidium permanganate**.



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Constituent elements of **Rubidium Permanganate**.

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